

Technical Guide: Physical Properties and Applications of 2-Bromopyridine-¹⁵N

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromopyridine-¹⁵N

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of 2-Bromopyridine-¹⁵N, detailed experimental protocols for their determination, and insights into its primary applications in research and development.

Core Physical Properties

2-Bromopyridine-¹⁵N is a stable isotope-labeled version of 2-bromopyridine, where the nitrogen atom is the heavy isotope ¹⁵N. While specific experimental data for the ¹⁵N-labeled compound is not extensively published, its physical properties are expected to be nearly identical to its unlabeled counterpart, 2-bromopyridine. The primary difference lies in its molecular weight.

Table 1: Physical Properties of 2-Bromopyridine-¹⁵N (and 2-Bromopyridine)

Property	Value	Source(s)
Molecular Formula	C ₅ H ₄ Br ¹⁵ N	[1]
Molecular Weight	158.99 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	192-194 °C (at 760 mmHg)	[3][4]
Melting Point	Not applicable (liquid at room temperature)	-
Density	1.657 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.572	[3]
Solubility	Slightly miscible with water. Soluble in ethanol, ether, benzene, and pyridine.	[4][5]
pKa	0.71 (for the conjugate acid)	[6]

Experimental Protocols for Physical Property Determination

The following are detailed, standard laboratory procedures for determining the key physical properties of liquid organic compounds like 2-Bromopyridine-¹⁵N.

Boiling Point Determination (Thiele Tube Method)

This method is suitable for small sample volumes.

Materials:

- Thiele tube
- Thermometer (0-250 °C)
- Small test tube (e.g., Durham tube)

- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or silicone oil
- Stand and clamps

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Add a small amount (0.5-1 mL) of 2-Bromopyridine-¹⁵N into the small test tube.
- Place the capillary tube, sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the oil level is above the sample.^[2]
- Gently heat the side arm of the Thiele tube.^[2] Convection currents will ensure uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.^[7]

Density Determination

Materials:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance
- Water bath (for temperature control)
- Thermometer

Procedure (using a graduated cylinder):

- Measure the mass of a clean, dry 10 mL graduated cylinder on an analytical balance.[8]
- Add a known volume (e.g., 5 mL) of 2-Bromopyridine-¹⁵N to the graduated cylinder. Record the exact volume, reading from the bottom of the meniscus.[9]
- Measure the total mass of the graduated cylinder and the liquid.[8]
- Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [10]
- For higher accuracy, perform the measurement at a controlled temperature (e.g., 25 °C) using a water bath.

Solubility Determination

Procedure:

- Place a small, measured amount (e.g., 0.1 g or 0.1 mL) of 2-Bromopyridine-¹⁵N into a test tube.[11]
- Add a small volume (e.g., 1 mL) of the solvent to be tested (e.g., water, ethanol, diethyl ether, toluene) to the test tube.[12]
- Vigorously shake the test tube for 1-2 minutes.[5]
- Observe if the compound has completely dissolved. If not, add the solvent in small increments (e.g., 1 mL at a time) up to a total of 3 mL, shaking after each addition.[11]
- Record the substance as "soluble," "sparingly soluble," or "insoluble" based on the observations. For quantitative solubility, more precise measurements of the amount of solute

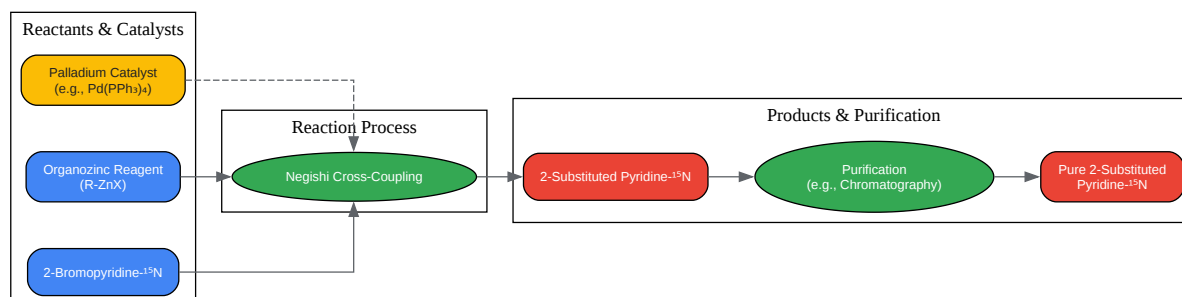
and solvent are required until saturation is reached.

Applications in Research and Drug Development

2-Bromopyridine- ^{15}N is a valuable tool in synthetic chemistry and analytical sciences, primarily utilized as a synthetic building block and an internal standard.

Synthesis of Pyridine Derivatives

2-Bromopyridine serves as a versatile precursor for the synthesis of more complex pyridine-containing molecules, which are common scaffolds in pharmaceuticals. The ^{15}N label allows for the tracking of the pyridine nitrogen in subsequent reactions and biological assays. A common synthetic route is the Negishi cross-coupling reaction.



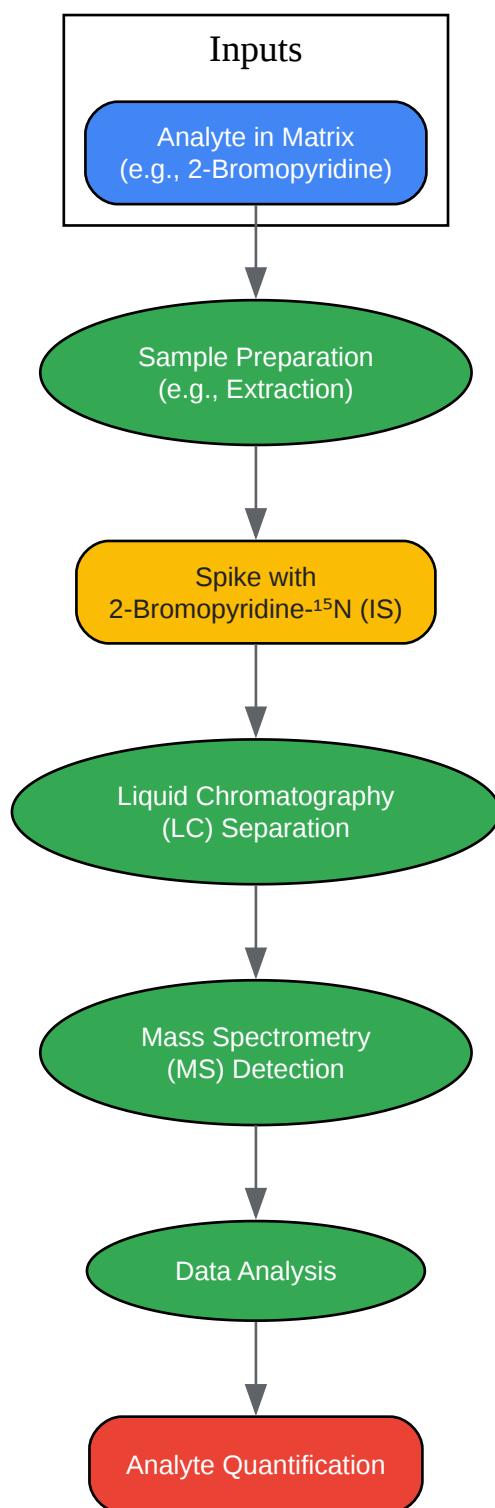
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Workflow for the synthesis of a 2-substituted pyridine- ^{15}N via Negishi cross-coupling.

A general protocol for a Negishi cross-coupling reaction involves reacting 2-bromopyridine with an organozinc reagent in the presence of a palladium catalyst. The ^{15}N label remains in the pyridine ring of the final product.

Internal Standard in Quantitative Mass Spectrometry

Stable isotope-labeled (SIL) compounds are the gold standard for internal standards in quantitative mass spectrometry (LC-MS) assays.^[10] 2-Bromopyridine-¹⁵N can be used as an internal standard for the quantification of unlabeled 2-bromopyridine or its derivatives. The SIL internal standard is chemically identical to the analyte, so it co-elutes during chromatography and experiences the same ionization effects, allowing for accurate correction of analytical variability.



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Workflow for quantitative analysis using 2-Bromopyridine-¹⁵N as an internal standard.

Experimental Protocol Outline for LC-MS Quantification:

- **Preparation of Stock Solutions:** Prepare a stock solution of the analyte (unlabeled 2-bromopyridine) and the internal standard (2-Bromopyridine- ^{15}N) in a suitable solvent.
- **Calibration Standards:** Prepare a series of calibration standards by spiking a blank matrix with known concentrations of the analyte and a constant concentration of the internal standard.
- **Sample Preparation:** Extract the analyte from the unknown samples (e.g., plasma, tissue homogenate) using an appropriate method (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction).
- **Internal Standard Addition:** Add a known amount of the 2-Bromopyridine- ^{15}N internal standard solution to all samples, calibration standards, and quality controls.^[10]
- **LC-MS Analysis:** Inject the prepared samples into the LC-MS system. The analyte and the internal standard will be separated chromatographically and detected by the mass spectrometer.
- **Data Processing:** Integrate the peak areas for both the analyte and the internal standard.
- **Quantification:** Create a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration for the calibration standards. Determine the concentration of the analyte in the unknown samples from this calibration curve.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties and Applications of 2-Bromopyridine-¹⁵N]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b028378#physical-properties-of-2-bromopyridine-15n>]

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